

Safe Disposal of 3-(Methylthio)propyl acetate: A Procedural Guide

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Compound of Interest

Compound Name: 3-(Methylthio)propyl acetate

Cat. No.: B104257

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This guide provides essential safety and logistical information for the proper disposal of **3-(Methylthio)propyl acetate** (CAS No. 16630-55-0) in a laboratory setting. Adherence to these procedures is critical to ensure the safety of laboratory personnel and to maintain compliance with environmental regulations.

I. Immediate Safety Considerations

Before handling **3-(Methylthio)propyl acetate** for disposal, ensure you are wearing appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.^[1] Work in a well-ventilated area.^[1] In case of a spill, absorb the liquid with an inert material (e.g., sand, diatomite) and collect it for disposal as hazardous waste.^{[1][2]}

II. Chemical and Physical Properties

A summary of the key properties of **3-(Methylthio)propyl acetate** relevant to its handling and disposal is provided in the table below.

Property	Value	Source
CAS Number	16630-55-0	[1][3]
Molecular Formula	C6H12O2S	[1][3]
Appearance	Liquid	[1]
Flash Point	198.00 °F (92.22 °C) (Closed Cup)	[4]
GHS Hazard Classification	Generally not classified as hazardous. However, it is crucial to consult the specific Safety Data Sheet (SDS) provided by the supplier as classifications can vary.	[5]
Environmental Hazard	The product is not considered harmful to aquatic organisms or to cause long-term adverse effects in the environment.	[1]

III. Step-by-Step Disposal Protocol

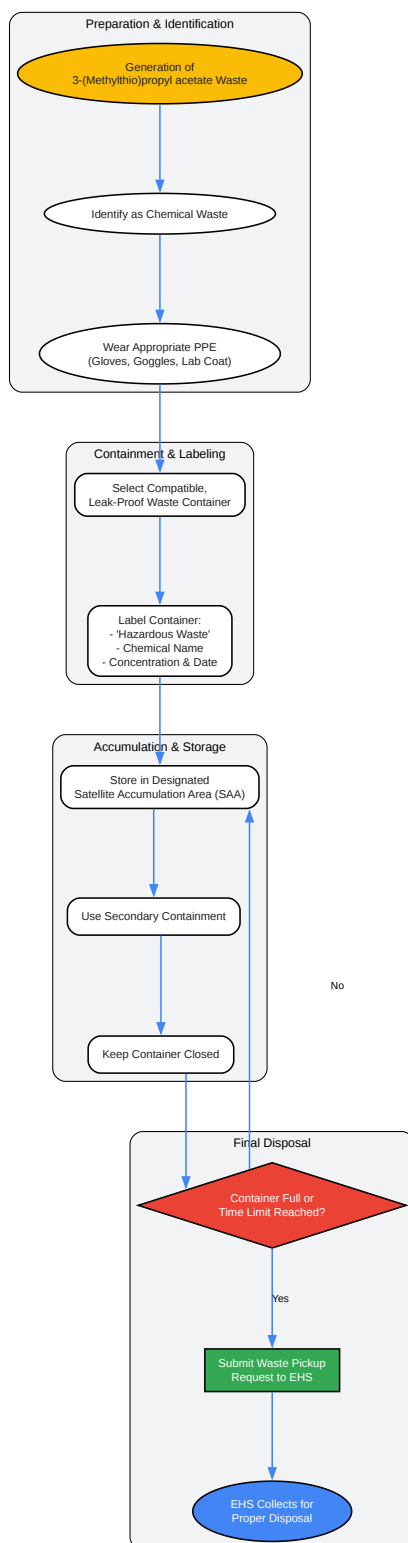
The disposal of **3-(Methylthio)propyl acetate** should follow the established hazardous waste management procedures within your institution, which are governed by federal, state, and local regulations.[6][7] The following is a general, step-by-step protocol:

- Waste Identification and Segregation:
 - Treat all waste containing **3-(Methylthio)propyl acetate** as chemical waste.
 - Do not mix this waste with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
 - Segregate incompatible wastes to prevent reactions.[8] For instance, keep acids separate from bases and oxidizing agents away from reducing agents.[9]
- Containerization:

- Use a dedicated, properly labeled waste container for **3-(Methylthio)propyl acetate** waste.[\[10\]](#)[\[11\]](#)
- The container must be in good condition, with no leaks or cracks, and have a secure-fitting cap.[\[9\]](#)[\[11\]](#)
- Ensure the container material is compatible with the chemical.
- Labeling:
 - Clearly label the waste container with the words "Hazardous Waste" (or as required by your institution).
 - The label must include the full chemical name: "**3-(Methylthio)propyl acetate**".[\[10\]](#)
 - Indicate the approximate concentration and volume of the waste.
 - Include the date when the waste was first added to the container and the name of the generating researcher or lab.[\[10\]](#)
- Accumulation and Storage:
 - Store the waste container in a designated satellite accumulation area (SAA) at or near the point of generation.[\[6\]](#)[\[9\]](#)
 - The SAA must be under the control of the laboratory personnel.
 - Keep the waste container closed except when adding waste.[\[11\]](#)
 - Secondary containment is recommended to contain any potential leaks or spills.[\[8\]](#)[\[11\]](#)
- Request for Disposal:
 - Once the container is full or has reached the maximum accumulation time limit set by your institution (e.g., 9 months), submit a request for waste pickup to your EHS department.[\[11\]](#)
 - Do not dispose of **3-(Methylthio)propyl acetate** down the sink or by evaporation.[\[8\]](#)[\[11\]](#)

IV. Disposal Workflow Diagram

The following diagram illustrates the decision-making process and workflow for the proper disposal of **3-(Methylthio)propyl acetate**.



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Caption: Disposal workflow for **3-(Methylthio)propyl acetate**.

V. Regulatory Compliance

The disposal of all chemical waste, including **3-(Methylthio)propyl acetate**, is regulated by federal laws such as the Resource Conservation and Recovery Act (RCRA), as well as state and local regulations.^[7]^[12] It is the responsibility of the waste generator to ensure that all disposal procedures are in compliance with these regulations.^[13] Always consult your institution's EHS department for specific guidance and requirements.

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